

Proper Disposal of 2-Methylanthracene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Methylanthracene

Cat. No.: B165393

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Ensuring the safe and compliant disposal of **2-Methylanthracene** is critical for environmental protection and laboratory safety. As a polycyclic aromatic hydrocarbon (PAH), **2-Methylanthracene** is classified as hazardous, primarily due to its toxicity to aquatic life.^{[1][2][3]} This guide provides a step-by-step procedure for its proper disposal, adhering to regulatory frameworks such as the Resource Conservation and Recovery Act (RCRA) in the United States.^{[4][5][6]}

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-Methylanthracene** with appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety goggles or face shields, and a lab coat.^{[2][7]} All handling of **2-Methylanthracene** and its associated waste should occur in a well-ventilated area, ideally within a certified chemical fume hood, to prevent inhalation of dust or vapors.^{[1][7]}

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- **Waste Determination:** The first step in proper waste management is to determine if the waste is hazardous.^{[8][9]} Any material, including contaminated labware, gloves, and absorbent materials, that has come into contact with **2-Methylanthracene** should be considered hazardous waste.^[10]

- Segregation: Do not mix **2-Methylanthracene** waste with other waste streams.^[11] It should be collected in separate, dedicated waste containers to prevent unforeseen chemical reactions.

2. Waste Collection:

- Solid Waste: Collect solid **2-Methylanthracene**, contaminated materials (e.g., weighing paper, gloves, absorbent pads), and residues in a clearly labeled, sealable, and chemically compatible container.^[11]
- Liquid Waste: If **2-Methylanthracene** is in a solution, collect it in a separate, sealed container specifically designated for flammable liquid waste.^[11] Ensure the container is compatible with the solvent used.

3. Container Labeling:

- All waste containers must be clearly and accurately labeled with the words "Hazardous Waste."^[11]
- The label should also include the full chemical name ("**2-Methylanthracene**"), the concentration (if in solution), and the date of accumulation.

4. Waste Storage:

- Store hazardous waste containers in a designated, well-ventilated, and secure area away from general laboratory traffic.^[11]
- Ensure containers are tightly sealed to prevent leaks or spills.^[9]
- Store incompatible waste types separately to avoid accidental reactions.^[11]

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Provide the EHS office with a complete inventory of the waste, including the chemical name, quantity, and container type.

- Only licensed hazardous waste transporters and disposal facilities should handle the final disposal, which typically involves high-temperature incineration.^[12]

Quantitative Data for Disposal Considerations

The following table provides a summary of key identifiers and classifications for **2-Methylantracene**, which are essential for proper waste documentation and disposal.

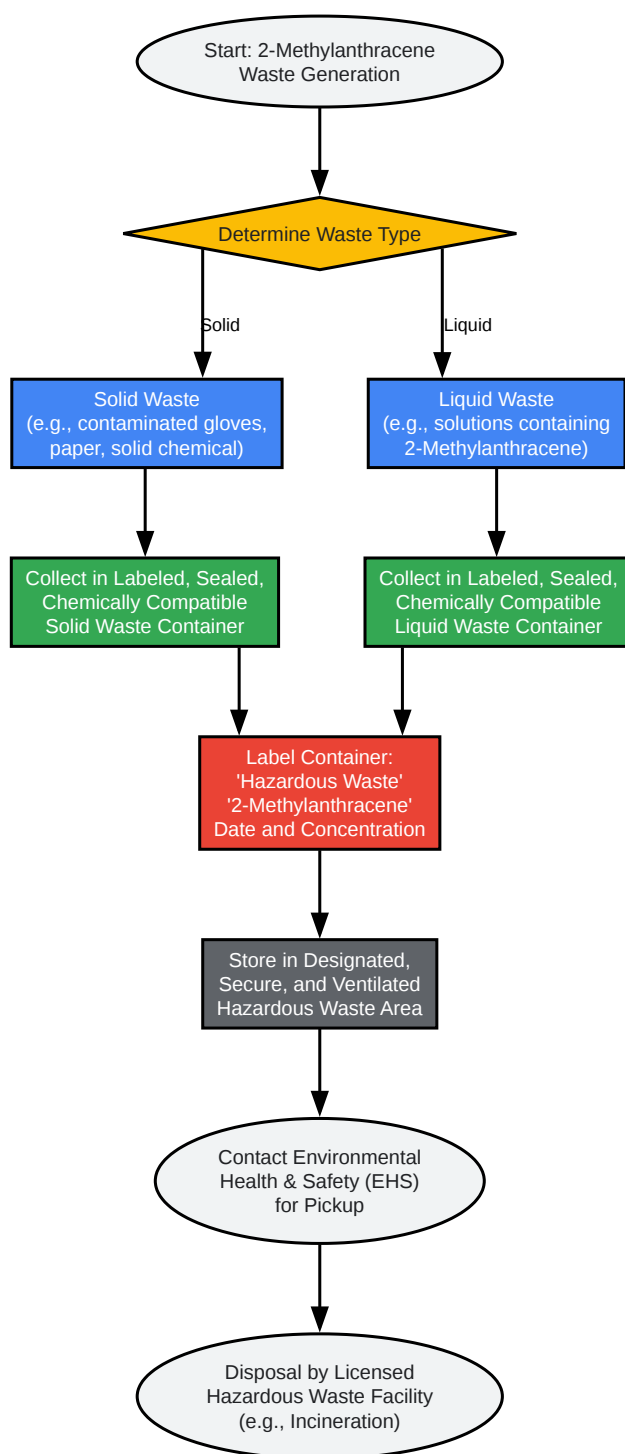
Parameter	Value	Reference
CAS Number	613-12-7	^[1] ^[2]
Molecular Formula	C15H12	^[3]
Molecular Weight	192.26 g/mol	^[2] ^[3]
Hazard Class	Aquatic Acute 1	^[1] ^[2]
Hazard Statement	H400: Very toxic to aquatic life	^[1] ^[3]
UN Number	UN3077 (for environmentally hazardous substances, solid, n.o.s.)	

Experimental Protocols and Waste Minimization

While this document focuses on disposal, a crucial aspect of laboratory safety and environmental responsibility is waste minimization. Researchers should design experiments to use the smallest feasible quantities of **2-Methylantracene**. Where possible, consider reusing solvents and other materials after appropriate purification to reduce the overall volume of hazardous waste generated.

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **2-Methylantracene** waste in a laboratory setting.



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Caption: Workflow for the proper disposal of **2-Methylantracene** waste.

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